

Molecular weight of 2-Azidoethanol-d4

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Compound of Interest

Compound Name: 2-Azidoethanol-d4

Cat. No.: B15621786

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Technical Guide: 2-Azidoethanol-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Azidoethanol-d4**, a deuterated derivative of 2-Azidoethanol, a versatile bifunctional reagent. This document covers its fundamental properties, synthesis, and key applications, with a focus on its utility in bioconjugation and chemical synthesis.

Core Data Presentation

Quantitative data for 2-Azidoethanol and its deuterated analog are summarized below.

Property	2-Azidoethanol	2-Azidoethanol-d4 (Calculated)
Chemical Formula	C ₂ H ₅ N ₃ O[1][2]	C ₂ HD ₄ N ₃ O
Molecular Weight	87.08 g/mol [1][2]	91.11 g/mol
Appearance	Colorless to pale yellow liquid[3]	N/A (Expected to be similar)
Boiling Point	~95°C[3]; 60°C[1]	N/A (Expected to be slightly higher)
Density	~1.000 g/cm ³ [1]	N/A (Expected to be slightly higher)
Primary Applications	Reagent in "click chemistry", glycosylation, and as a blocker for 2'-deoxy-ethynyluridine (EdU) in nuclear DNA studies. [2][4]	Isotopic labeling for mechanistic studies and as a heavy standard in mass spectrometry.

Synthesis of 2-Azidoethanol

While specific protocols for **2-Azidoethanol-d4** are not readily available in the literature, its synthesis can be inferred from the well-established methods for the non-deuterated compound. The primary route involves a nucleophilic substitution (S_N2) reaction where an azide salt displaces a halide from an ethanol backbone.[5] To synthesize the d4 isotopologue, one would start with the corresponding deuterated haloethanol.

Experimental Protocol: Synthesis from 2-Bromoethanol

This protocol is adapted from established procedures for 2-Azidoethanol and can be modified for the deuterated version by using 2-bromoethanol-d4.

Materials:

- 2-Bromoethanol (or 2-bromoethanol-d4)
- Sodium Azide (NaN₃)

- Distilled Water
- Diethyl ether
- Magnesium Sulfate (anhydrous)

Procedure:

- In a round-bottom flask, dissolve 2-bromoethanol (1.0 equivalent) in distilled water.[\[3\]](#)[\[6\]](#)
- Cool the solution to 0°C in an ice bath.
- Slowly add sodium azide (1.5 - 3.0 equivalents) portion-wise while stirring vigorously.[\[3\]](#)[\[6\]](#)
- Allow the reaction mixture to slowly warm to room temperature and continue stirring for at least 4 hours.[\[6\]](#)[\[7\]](#)
- Heat the mixture to 80°C and stir overnight under reflux.[\[3\]](#)[\[6\]](#)[\[8\]](#)
- After cooling to room temperature, extract the aqueous mixture with diethyl ether (3x volume).[\[6\]](#)[\[8\]](#)
- Combine the organic layers and dry over anhydrous magnesium sulfate.[\[3\]](#)[\[6\]](#)
- Filter the solution and remove the solvent under reduced pressure (e.g., using a rotary evaporator) to yield 2-azidoethanol as an oil.[\[3\]](#)[\[5\]](#)[\[6\]](#)

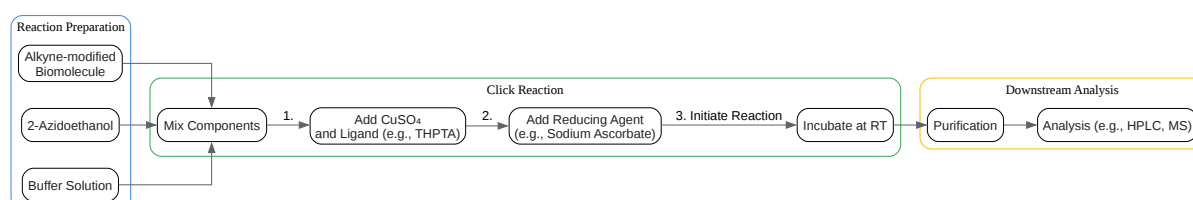
Note: Organic azides are potentially explosive and should be handled with appropriate safety precautions.

Applications in Bioconjugation and Chemical Synthesis

2-Azidoethanol is a valuable tool in chemical biology and drug development due to its bifunctional nature, possessing both a reactive azide group and a hydroxyl group.

Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) - "Click Chemistry"

The azide group of 2-Azidoethanol readily participates in the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry".^{[3][5]} This reaction allows for the efficient and specific covalent ligation of the 2-azidoethanol moiety to molecules containing a terminal alkyne, forming a stable triazole linkage. The hydroxyl group can then be used for further functionalization or to enhance hydrophilicity.

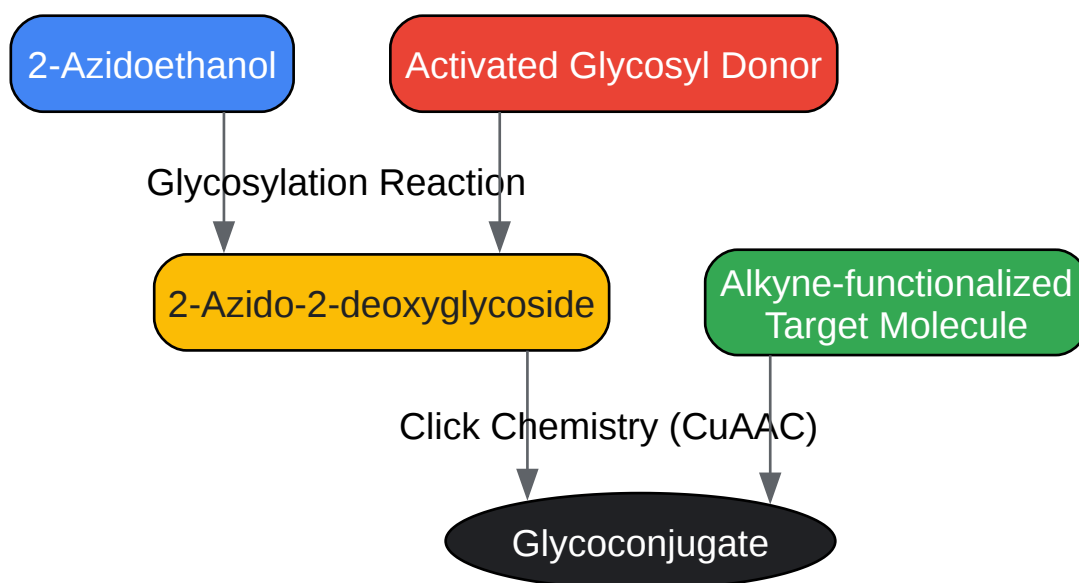


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A generalized workflow for a copper-catalyzed azide-alkyne cycloaddition (CuAAC) reaction.

Glycosylation

2-Azidoethanol serves as a reagent in glycosylation reactions.^{[2][4]} The azide group can be a precursor to an amine, which is a common functionality in natural sugars, or it can be used to attach the glycosyl moiety to other molecules via click chemistry. Gold-catalyzed S_N2 glycosylation is a method for the stereoselective synthesis of 2-azido-2-deoxyglycosides.^[9]



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The role of 2-Azidoethanol in the synthesis of glycoconjugates.

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